

# Essential Safety and Operational Guide for 1,3-Dibromo-5-chlorobenzene

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## Compound of Interest

Compound Name: 1,3-Dibromo-5-chlorobenzene

Cat. No.: B031355

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3-Dibromo-5-chlorobenzene** (CAS No. 14862-52-3). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Physicochemical and Hazard Information

**1,3-Dibromo-5-chlorobenzene** is a halogenated aromatic compound that presents as a white to slightly pale-yellow crystalline powder.<sup>[1][2]</sup> It is crucial to be aware of its physical properties and associated hazards to handle it safely.

| Property          | Value                                                              |
|-------------------|--------------------------------------------------------------------|
| Molecular Formula | C6H3Br2Cl <sup>[3][4][5]</sup>                                     |
| Molecular Weight  | 270.35 g/mol <sup>[5]</sup>                                        |
| Melting Point     | 91-94 °C <sup>[3][6]</sup>                                         |
| Appearance        | White to slightly pale-yellow crystalline powder <sup>[1][2]</sup> |
| Solubility        | Soluble in toluene <sup>[1]</sup>                                  |

| Hazard Classification                            | Description                                           |
|--------------------------------------------------|-------------------------------------------------------|
| Skin Irritation                                  | Category 2: Causes skin irritation[4][5][7]           |
| Eye Irritation                                   | Category 2: Causes serious eye irritation[4][5][7]    |
| Specific Target Organ Toxicity (Single Exposure) | Category 3: May cause respiratory irritation[4][5][7] |

## Personal Protective Equipment (PPE)

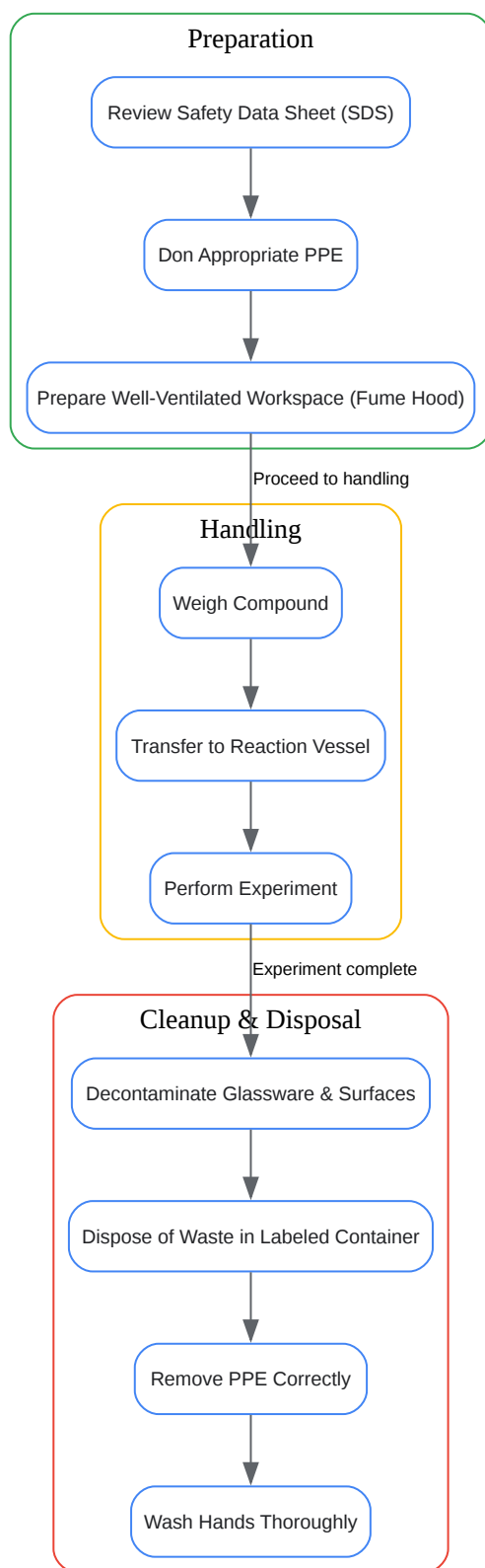
The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling **1,3-Dibromo-5-chlorobenzene**.

| Body Part   | Personal Protective Equipment (PPE)                                                                                                                                                                                                                                                                                                |
|-------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eyes/Face   | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7] A face shield should be used in conjunction with goggles when there is a potential for splashing or handling large quantities.[8][9]                                                                                   |
| Skin        | Wear chemically resistant, impervious clothing.[7] Disposable nitrile, vinyl, or latex gloves are suitable for incidental contact.[8] For prolonged contact or immersion, select gloves based on chemical compatibility.[8] Viton or Silver Shield gloves offer excellent protection against chlorinated and aromatic solvents.[8] |
| Respiratory | Use only in a well-ventilated area, such as a chemical fume hood.[4][7][10] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate combination filter for organic vapors and particulates should be used.[7]                                                                     |

## Handling and Storage Protocols

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the chemical.

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1,3-Dibromo-5-chlorobenzene**.

## Step-by-Step Handling Procedures:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[9]
  - Ensure a safety shower and eyewash station are readily accessible.[10]
  - Put on all required personal protective equipment as detailed in the table above.[4][7]
  - Conduct all handling operations within a certified chemical fume hood to ensure adequate ventilation.[7][10]
- Handling:
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][7][10]
  - Avoid contact with skin and eyes.[9][11]
  - Wash hands and any exposed skin thoroughly after handling.[4][7][10]
  - Keep the container tightly closed when not in use.[4][7][10]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[7][10][11]
  - Keep the container tightly closed and stored in a locked-up area.[4][7]
  - Store away from incompatible materials such as strong oxidizing agents.[1][10]

## Emergency and Disposal Plans

### First-Aid Measures

| Exposure Route | First-Aid Procedure                                                                                                                                                                                                                                                                                                               |
|----------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>                                                                                                               |
| Skin Contact   | Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. <a href="#">[9]</a> <a href="#">[10]</a> If skin irritation occurs, get medical advice/attention. <a href="#">[4]</a> <a href="#">[7]</a> Wash contaminated clothing before reuse. <a href="#">[4]</a> <a href="#">[7]</a> |
| Eye Contact    | Rinse cautiously with water for several minutes. <a href="#">[4]</a> <a href="#">[7]</a> Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[9]</a> Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[10]</a>                                               |
| Ingestion      | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. <a href="#">[9]</a> Seek immediate medical attention. <a href="#">[10]</a>                                                                                                            |

## Spill and Disposal Procedures

- Spill Response:
  - In case of a spill, ensure adequate ventilation and wear appropriate PPE.
  - Sweep up the solid material, avoiding dust generation, and shovel it into a suitable, labeled container for disposal.[\[9\]](#)[\[10\]](#)[\[11\]](#)
  - Do not let the chemical enter the drains.[\[9\]](#)[\[10\]](#)
- Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[7][10]
- Contaminated packaging should be treated as the product itself.

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